

Application Note: C5-Functionalization of 5-Bromo-7-methoxy-1-methyl-1H-indazole

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Compound of Interest

Compound Name: 5-Bromo-7-methoxy-1-methyl-1H-indazole

Cat. No.: B12511475

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Executive Summary

The **5-bromo-7-methoxy-1-methyl-1H-indazole** scaffold represents a strategic "sweet spot" in heterocyclic chemistry. The C5-bromide serves as a versatile electrophile for palladium-catalyzed cross-couplings, while the 7-methoxy group provides unique solubility properties and metabolic stability compared to the bare indazole. The N1-methyl group fixes the tautomeric equilibrium, preventing catalyst poisoning often seen with free NH-indazoles.

This guide provides validated protocols for three critical transformations:

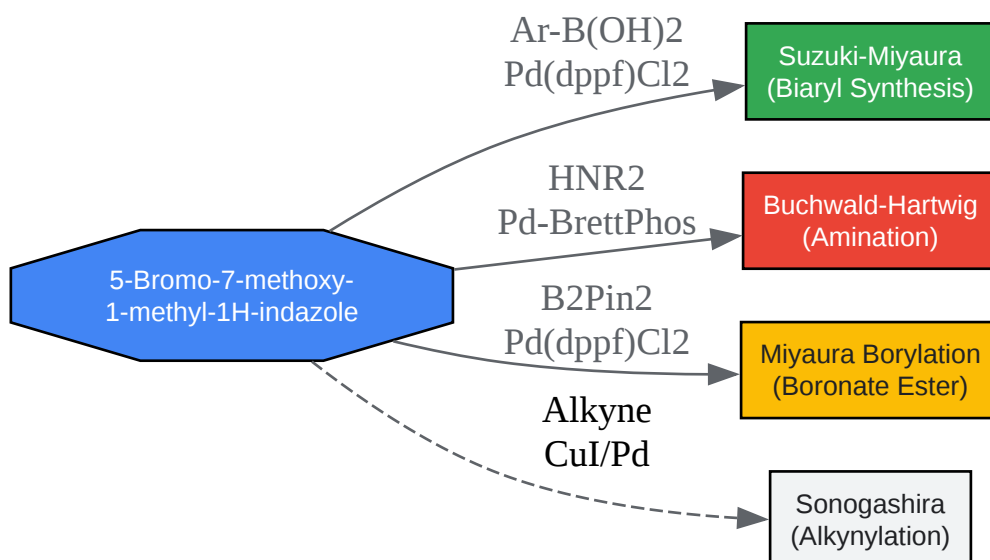
- C–C Bond Formation (Suzuki-Miyaura Coupling)[\[1\]](#)
- C–N Bond Formation (Buchwald-Hartwig Amination)
- Boronate Synthesis (Miyaura Borylation for reverse-polarity coupling)

Chemical Profile & Reactivity Analysis

Feature	Chemical Property	Impact on Protocol
C5-Bromine	Aryl halide (Electrophile)	Highly reactive toward oxidative addition with Pd(0).
7-Methoxy	Electron Donating Group (EDG)	Increases electron density of the arene. May slightly retard oxidative addition compared to electron-deficient systems, requiring electron-rich ligands (e.g., phosphines).
N1-Methyl	Protecting Group	Prevents N-coordination to Pd. Ensures solubility in organic solvents (DCM, THF, Dioxane).
C3-Proton	Acidic C-H	Potential site for competitive C-H activation if reaction temperatures exceed 140°C or if strong bases (e.g., LiTMP) are used.

Reaction Landscape Visualization

The following diagram maps the divergent synthetic pathways accessible from the parent scaffold.



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Figure 1: Divergent synthetic pathways from the C5-bromo indazole core.

Detailed Experimental Protocols

Protocol A: Suzuki-Miyaura Cross-Coupling

Objective: Synthesis of 5-aryl-7-methoxy-1-methyl-1H-indazoles. Mechanism: Pd(0) cycle involving oxidative addition, transmetallation (rate-limiting in this electron-rich system), and reductive elimination.

Reagents & Stoichiometry^{[1][2][3][4]}

- Substrate: 1.0 equiv
- Boronic Acid/Ester: 1.2 – 1.5 equiv
- Catalyst: Pd(dppf)Cl₂·DCM (3–5 mol%)
 - Why: The ferrocenyl ligand prevents β-hydride elimination and is robust against air/moisture compared to Pd(PPh₃)₄.
- Base: 2M aq. Na₂CO₃ (3.0 equiv) or Cs₂CO₃ (2.0 equiv)
- Solvent: 1,4-Dioxane : Water (4:1 ratio)

Step-by-Step Workflow

- **Charge:** To a reaction vial equipped with a magnetic stir bar, add the 5-bromoindazole substrate (1.0 equiv), aryl boronic acid (1.3 equiv), and Pd(dppf)Cl₂·DCM (0.05 equiv).
- **Inert:** Seal the vial and purge with Nitrogen or Argon for 5 minutes.
- **Solvent:** Add degassed 1,4-Dioxane (0.1 M concentration relative to substrate) and 2M aq. Na₂CO₃ via syringe.
- **Reaction:** Heat the mixture to 90°C for 4–16 hours.
 - **Monitoring:** Check LCMS for consumption of bromide (M+H 241/243) and appearance of product.
- **Workup:** Cool to RT. Dilute with EtOAc and water.^[1] Separate phases. Extract aqueous layer 2x with EtOAc.
- **Scavenging (Critical):** Treat organic phase with SiliaMetS® Thiol or similar scavenger for 30 mins to remove residual Palladium (crucial for biological assays).
- **Purification:** Flash chromatography (Hexane/EtOAc gradient).

Protocol B: Buchwald-Hartwig Amination

Objective: Introduction of amine solubilizing groups (e.g., morpholine, piperazine) at C5.

Challenge: The electron-rich nature of the 7-methoxy ring can make the reductive elimination step slower. **Solution:** Use of bulky, electron-rich biaryl phosphine ligands (Buchwald Ligands).

Reagents & Stoichiometry^{[1][2][3][4]}

- **Substrate:** 1.0 equiv
- **Amine:** 1.2 – 1.5 equiv
- **Catalyst System:**
 - **Option 1 (Robust):** Pd₂(dba)₃ (5 mol%) + Xantphos (10 mol%)

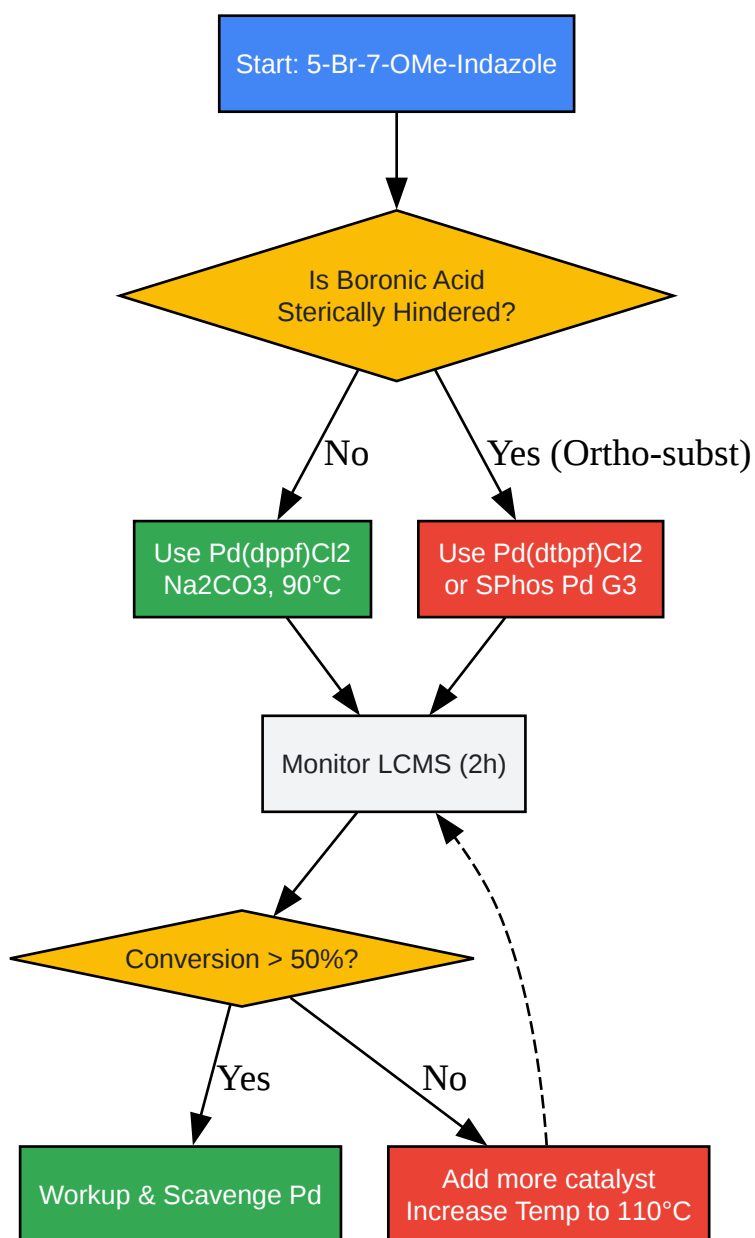
- Option 2 (High Activity): BrettPhos Pd G3/G4 (2–5 mol%) – Recommended for aliphatic amines.
- Base: Cs_2CO_3 (2.0 equiv) or NaOtBu (1.5 equiv)
 - Note: Use Cs_2CO_3 if the substrate contains base-sensitive esters; otherwise NaOtBu is faster.
- Solvent: Toluene or 1,4-Dioxane (Anhydrous).

Step-by-Step Workflow

- Dry Setup: Flame-dry a Schlenk tube or microwave vial. Cool under Argon.
- Charge: Add substrate, Pd precatalyst (BrettPhos Pd G3), and base (Cs_2CO_3).
- Solvent: Add anhydrous 1,4-Dioxane.
- Amine Addition: Add the amine (liquid) via syringe or (solid) during the initial charge.
- Heat: Stir at 100°C for 12 hours (or 120°C for 1 hour in Microwave).
- Filtration: Filter hot through a Celite pad to remove insoluble salts. Wash with DCM.
- Purification: Concentrate and purify via reverse-phase HPLC (often required for polar amino-indazoles) or silica chromatography.

Workflow Logic & Optimization

The following diagram illustrates the decision matrix for the Suzuki coupling, including troubleshooting steps for common failures (e.g., dehalogenation).



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Figure 2: Optimization logic for Suzuki Coupling of 7-methoxy-indazoles.

Troubleshooting & "Pro-Tips"

Problem	Root Cause	Solution
Hydrodehalogenation (Product is H-indazole)	Hydride source in solvent or overheating.	Switch solvent to Toluene/Water (exclude alcohols). Lower temperature to 80°C.
Protodeboronation (Boronic acid degrades)	Unstable boronic acid (e.g., 2-pyridine).	Use Potassium Trifluoroborate (BF3K) salt instead of boronic acid.
Low Conversion (Buchwald)	Pd catalyst poisoning by indazole N2.	Ensure N1-Methyl is fully intact. Use a precatalyst (Pd G3/G4) to ensure immediate active species generation.
Purification difficulty	7-OMe and N1-Me make the molecule lipophilic.	If product co-elutes with starting material, use AgNO3-impregnated silica or switch to C18 Reverse Phase.

Safety & Handling

- **5-Bromo-7-methoxy-1-methyl-1H-indazole:** Treat as a potential skin sensitizer. Wear nitrile gloves.
- Palladium Catalysts: Heavy metal toxicity. All waste streams must be segregated.
- 1,4-Dioxane: Suspected carcinogen. Handle in a fume hood.

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